

Heptyl Decanoate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Heptyl decanoate*

CAS No.: 60160-17-0

Cat. No.: B1595926

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This in-depth technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, applications, and safety considerations of **heptyl decanoate**. This document is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of this versatile ester for their work.

Introduction

Heptyl decanoate (C₁₇H₃₄O₂) is the ester formed from the condensation of decanoic acid and heptanol. It is a colorless, clear liquid with a characteristic winey or brandy-like odor. As a long-chain fatty acid ester, its lipophilic nature governs many of its physical and chemical properties, making it a valuable ingredient in the flavor, fragrance, and cosmetic industries. Furthermore, its potential as an excipient in pharmaceutical formulations is an area of growing interest. This guide will delve into the core scientific principles and practical methodologies associated with **heptyl decanoate**, providing a robust resource for its effective utilization in research and development.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **heptyl decanoate** is fundamental to its application. These properties are summarized in the tables below and discussed in the subsequent sections.

Identifiers and Molecular Characteristics

Identifier	Value	Source
IUPAC Name	heptyl decanoate	PubChem
CAS Number	60160-17-0	The Good Scents Company
Molecular Formula	C ₁₇ H ₃₄ O ₂	PubChem
Molecular Weight	270.45 g/mol	PubChem
Canonical SMILES	CCCCCCCCC(=O)OCCCCC CC	PubChem
InChI	InChI=1S/C17H34O2/c1-3-5-7- 9-10-11-13-15-17(18)19-16- 14-12-8-6-4-2/h3-16H2,1-2H3	PubChem
Synonyms	Heptyl caprate, n-Capric acid n-heptyl ester, Decanoic acid, heptyl ester	PubChem

Physical Properties

Property	Value	Source
Appearance	Colorless, clear liquid	The Good Scents Company
Odor	Winey, brandy, cognac	The Good Scents Company
Boiling Point	319.00 to 321.00 °C @ 760.00 mm Hg	The Good Scents Company
Flash Point	148.89 °C (300.00 °F) TCC	The Good Scents Company
Vapor Pressure	0.000321 mmHg @ 25.00 °C (estimated)	The Good Scents Company
Solubility	Soluble in alcohol; Insoluble in water (0.01172 mg/L @ 25 °C, estimated)	The Good Scents Company
logP (o/w)	7.409 (estimated)	The Good Scents Company

The high boiling point and flash point are indicative of the compound's low volatility, a desirable trait for applications requiring stability at elevated temperatures. Its insolubility in water and high octanol-water partition coefficient (logP) highlight its significant lipophilic character, which is a key consideration for its use as a non-aqueous solvent or as an emollient in cosmetic formulations.

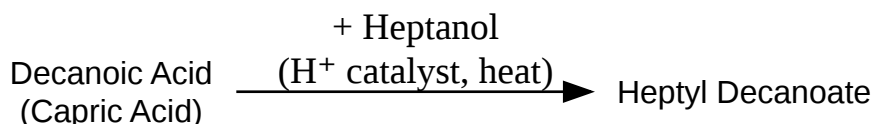
Synthesis and Reactivity

Synthesis of Heptyl Decanoate

The most common and industrially scalable method for synthesizing **heptyl decanoate** is through Fischer esterification. This acid-catalyzed reaction involves the condensation of decanoic acid with heptanol.

Reaction Scheme:

Heptanol



Water

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